

Application Note: Quantitative Analysis of Reactive Blue 160 Using UV-Vis Spectrophotometry

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Compound of Interest

Compound Name: *Reactive Blue 160*

Cat. No.: *B1244196*

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Introduction

Reactive Blue 160 (RB 160) is a diazo reactive dye widely used in the textile industry.[1][2] Its high water solubility, a result of multiple sulfonate groups, makes it effective for dyeing but also poses a challenge for its removal from wastewater.[1] Accurate measurement of RB 160 concentration is crucial for process control, quality assurance, and environmental monitoring. UV-Visible (UV-Vis) spectrophotometry is a simple, rapid, and cost-effective analytical technique for quantifying colored compounds in solution.[1][3] This method is based on the Beer-Lambert law, which establishes a linear relationship between the absorbance of light and the concentration of the absorbing species.[4][5][6]

This application note provides a detailed protocol for determining the concentration of **Reactive Blue 160** in aqueous solutions using UV-Vis spectrophotometry.

Principle of the Method

The Beer-Lambert law is the fundamental principle behind this application.[5] The law states that the absorbance of a solution is directly proportional to the concentration of the analyte and

the path length of the light beam through the solution.[6][7] The relationship is expressed by the equation:

$$A = \epsilon bc$$

Where:

- A is the absorbance (unitless)
- ϵ (epsilon) is the molar absorptivity coefficient (in $\text{L mol}^{-1} \text{cm}^{-1}$), a constant specific to the substance at a given wavelength.[4]
- b is the path length of the cuvette (typically 1 cm).[8]
- c is the concentration of the substance (in mol L^{-1}).

By measuring the absorbance of standard solutions with known concentrations, a calibration curve can be constructed.[9][10] The concentration of an unknown sample can then be determined by measuring its absorbance and interpolating the value from the calibration curve.[10][11]

Experimental Protocol

1. Apparatus and Reagents

- Apparatus:
 - UV-Vis Spectrophotometer (capable of scanning in the 400-800 nm range)
 - Matched quartz or plastic cuvettes (1 cm path length)[8][12]
 - Analytical balance
 - Volumetric flasks (e.g., 100 mL, 50 mL, 25 mL, 10 mL)
 - Pipettes and tips
 - Beakers

- Reagents:
 - **Reactive Blue 160** (powder, analytical grade)
 - Deionized water (for preparing all solutions)

2. Determination of Maximum Absorbance Wavelength (λ_{\max})

The first step is to determine the wavelength at which **Reactive Blue 160** absorbs the most light (λ_{\max}).

- Prepare a dilute solution of RB 160 (e.g., 10 mg/L) in deionized water.
- Blank the spectrophotometer using a cuvette filled with deionized water.
- Scan the absorbance of the RB 160 solution across the visible spectrum (e.g., 400 nm to 800 nm).
- Identify the λ_{\max} , which is the wavelength corresponding to the highest absorbance peak. For **Reactive Blue 160**, the λ_{\max} is typically found in the range of 604-630 nm, with specific values around 611 nm or 618 nm often reported, depending on dye purity and the instrument.^{[1][12][13]} All subsequent absorbance measurements should be performed at this wavelength.^[8]

3. Preparation of Standard Solutions

A series of standard solutions of known concentrations are required to generate a calibration curve.^{[9][14]}

- Prepare a Stock Solution (e.g., 100 mg/L):
 - Accurately weigh 10.0 mg of **Reactive Blue 160** powder.
 - Transfer it to a 100 mL volumetric flask.
 - Dissolve the powder in a small amount of deionized water and then fill the flask to the mark with deionized water. Mix thoroughly.

- Perform Serial Dilutions:
 - Use the stock solution to prepare a series of standard solutions with decreasing concentrations (e.g., 2, 4, 6, 8, 10 mg/L) via serial dilution.[9][11] For example, to prepare 10 mL of a 10 mg/L solution from the 100 mg/L stock, pipette 1 mL of the stock solution into a 10 mL volumetric flask and dilute to the mark with deionized water.

4. Generation of the Calibration Curve

- Set the spectrophotometer to the predetermined λ_{max} for **Reactive Blue 160**.
- Blank the instrument with deionized water.
- Measure the absorbance of each standard solution, starting from the least concentrated.[9]
 - Rinse the cuvette with a small amount of the standard solution before filling it for the measurement.[4]
- Plot the data with absorbance on the y-axis and concentration (mg/L) on the x-axis.[9][10]
- Perform a linear regression analysis on the data points. The resulting plot should be a straight line that passes through the origin, and the coefficient of determination (R^2) should be close to 1.0 (ideally >0.99) to indicate a good linear fit.[10][13]

5. Measurement of Unknown Sample Concentration

- Prepare the unknown sample. If necessary, dilute the sample with deionized water to ensure its absorbance falls within the range of the calibration curve.
- Measure the absorbance of the unknown sample at the same λ_{max} .
- Calculate the concentration of the unknown sample using the equation of the line from the linear regression ($y = mx + b$), where 'y' is the measured absorbance, 'm' is the slope, and 'x' is the concentration.[11] If the sample was diluted, remember to multiply the calculated concentration by the dilution factor.

Data Presentation

Table 1: Key Spectrophotometric Parameters for **Reactive Blue 160**

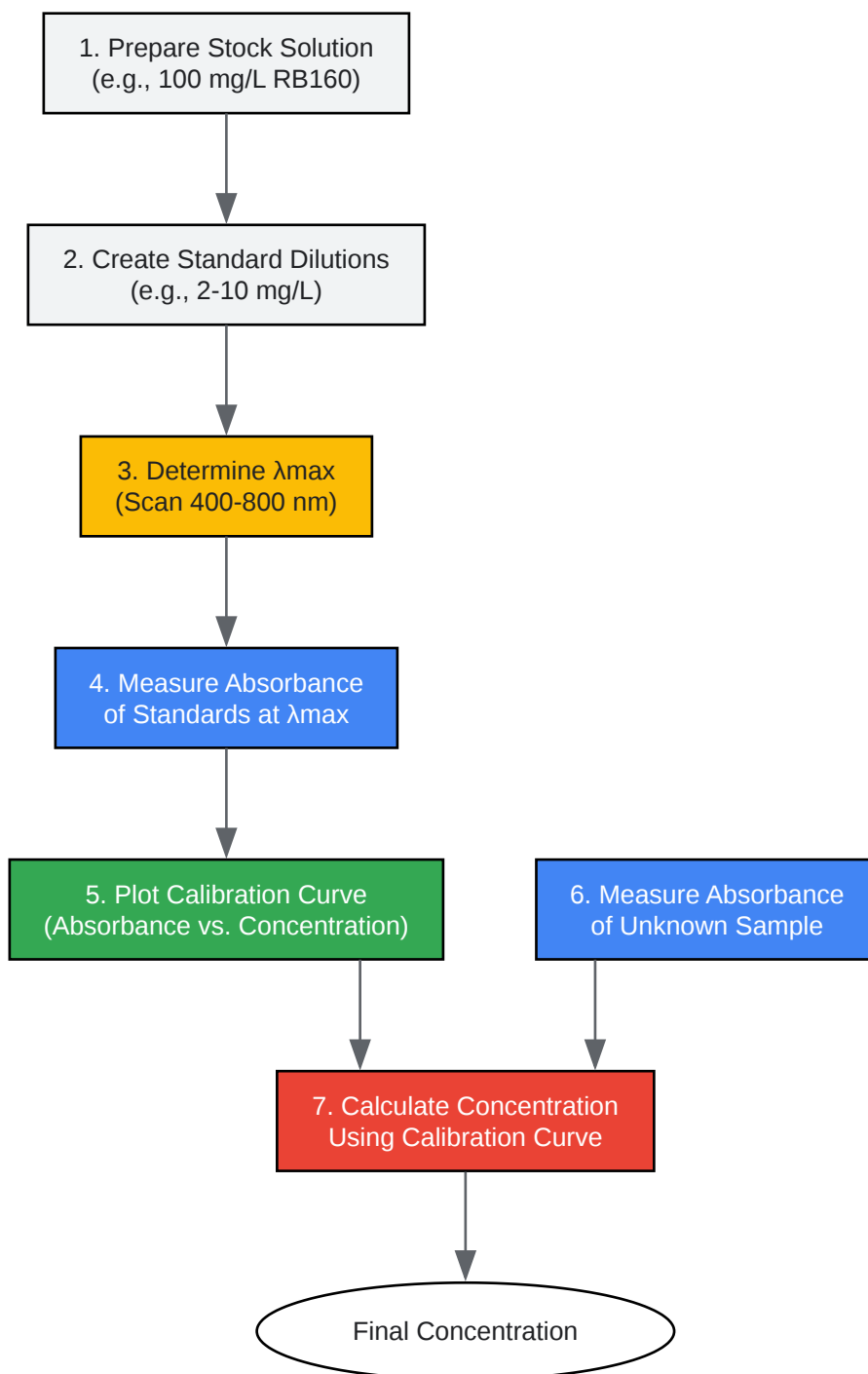
Parameter	Value	Reference
Chemical Formula	$C_{38}H_{23}Cl_2N_{14}Na_5O_{18}S_5$	[15]
Molecular Weight	1309.9 g/mol	[15]
Typical λ_{max} Range	604 - 630 nm	[1][13]
Solvent	Deionized Water	

Table 2: Example Calibration Curve Data

Concentration (mg/L)	Absorbance at λ_{max} (e.g., 611 nm)
0 (Blank)	0.000
2.0	0.115
4.0	0.230
6.0	0.345
8.0	0.460
10.0	0.575
Linear Regression	$y = 0.0575x$
R ² Value	0.9999

Visualizations

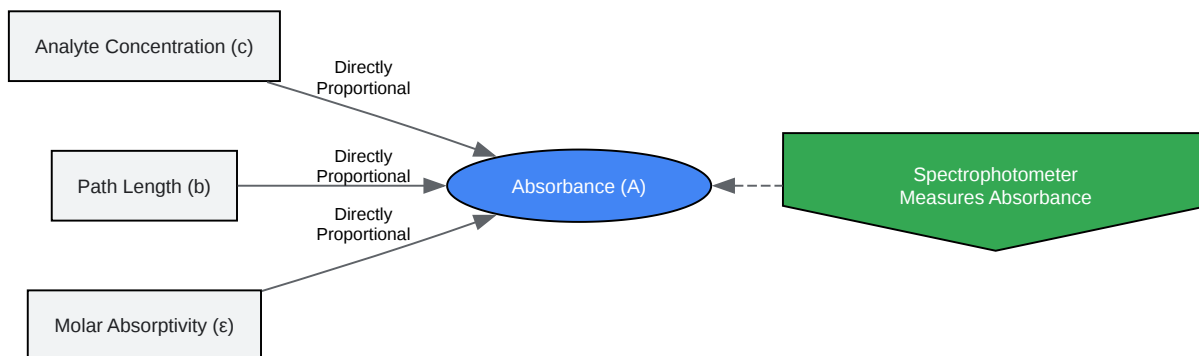
Experimental Workflow Diagram



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Caption: Workflow for RB160 concentration measurement.

Beer-Lambert Law Relationship



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Caption: Factors influencing absorbance in Beer-Lambert law.

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